

A Comparative Guide to Angiogenesis Imaging: Galacto-RGD PET vs. MRI

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Compound of Interest

Compound Name: Galacto-RGD

Cat. No.: B3030575

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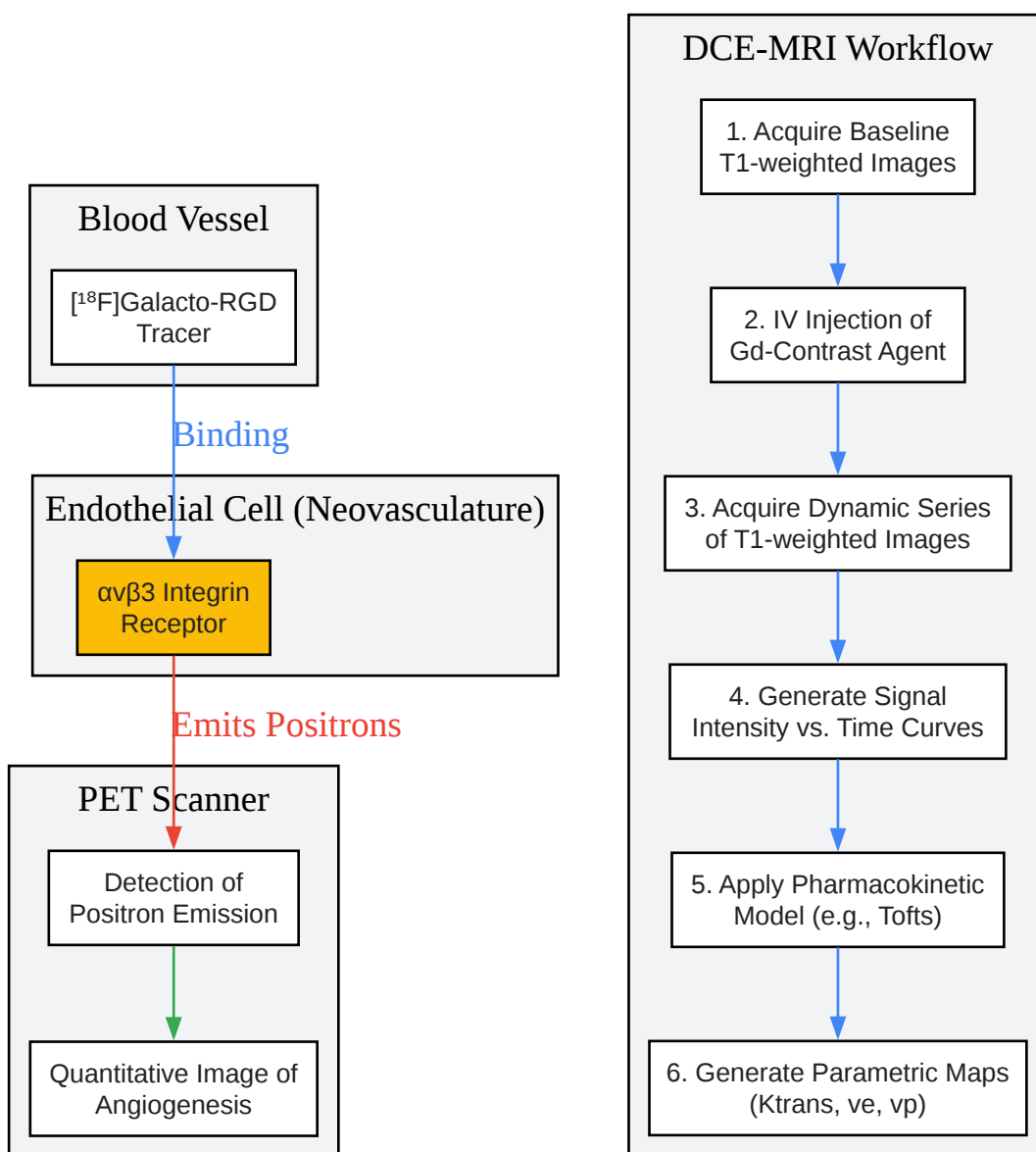
For Researchers, Scientists, and Drug Development Professionals

Angiogenesis, the formation of new blood vessels, is a critical process in tumor growth and metastasis. The ability to non-invasively image and quantify angiogenesis is paramount for diagnosing cancer, developing targeted anti-angiogenic therapies, and monitoring treatment response. This guide provides an objective comparison of two leading imaging modalities for this purpose: Positron Emission Tomography (PET) with the tracer [^{18}F]Galacto-RGD and Magnetic Resonance Imaging (MRI), primarily focusing on the Dynamic Contrast-Enhanced (DCE-MRI) technique.

Fundamental Principles

Galacto-RGD PET: A Molecular Snapshot of Integrin Expression

Galacto-RGD PET is a molecular imaging technique that directly visualizes the expression of $\alpha\beta3$ integrin, a cell adhesion molecule that is a well-established biomarker of angiogenesis.[1] The radiotracer, [^{18}F]Galacto-RGD, is a peptide that specifically binds to this integrin.[2] Because $\alpha\beta3$ integrin is highly upregulated on activated endothelial cells in the tumor neovasculature, the PET signal provides a quantitative measure of this key angiogenic marker. [2][3]



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